

# "Tetrabutylammonium hydroxide 30-hydrate storage and handling precautions"

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## Compound of Interest

Compound Name: *Tetrabutylammonium hydroxide*  
*30-hydrate*

Cat. No.: *B180798*

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## Technical Support Center: Tetrabutylammonium Hydroxide 30-Hydrate

This guide provides essential information on the proper storage and handling of **Tetrabutylammonium hydroxide 30-hydrate**, addressing potential issues researchers, scientists, and drug development professionals may encounter.

## Storage and Handling Precautions at a Glance

For quick reference, the following table summarizes the key quantitative data for the storage and handling of **Tetrabutylammonium hydroxide 30-hydrate**.

Parameter	Specification	Source(s)
Recommended Storage Temperature	2°C - 8°C (36°F - 46°F)	[1]
Storage Conditions	Keep container tightly closed in a dry, cool, and well-ventilated place. Store under an inert atmosphere (e.g., Nitrogen).	[1][2][3]
Incompatible Materials	Strong oxidizing agents.	[2]
Hazard Classification	Corrosive Solid, Basic, Organic, N.O.S. (Transport Hazard Class 8)	[4]

## Troubleshooting Guide

This section addresses specific problems that may arise during the use of **Tetrabutylammonium hydroxide 30-hydrate**.

Problem 1: The compound has turned into a liquid or appears wet.

- Possible Cause: The compound is hygroscopic and has absorbed moisture from the air. This can happen if the container is not sealed tightly or if it has been left open.
- Solution:
  - Immediately and securely seal the container.
  - Store the container in a desiccator to remove excess moisture.
  - For future use, ensure the container is always tightly closed and stored in a dry environment, preferably under an inert gas.

Problem 2: Skin or eye contact has occurred.

- Immediate Action:

- Skin Contact: Immediately flush the affected area with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[2][3] Call a physician immediately.[2]
- Eye Contact: Immediately rinse with plenty of water, including under the eyelids, for at least 15 minutes.[2][3] Remove contact lenses if present and easy to do. Seek immediate medical attention from an ophthalmologist.
- Prevention: Always wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a face shield when handling this compound. [2][3][4]

Problem 3: A spill has occurred.

- Action Steps:
  - Evacuate the area and ensure adequate ventilation.[3]
  - Wear appropriate PPE, including respiratory protection if dust is generated.
  - For a solid spill, carefully sweep or scoop up the material and place it into a suitable, closed container for disposal.[3] Avoid generating dust.[3]
  - For a liquid spill, absorb it with an inert material (e.g., sand, diatomite) and place it in a sealed container for disposal.[5]
  - Clean the spill area thoroughly.
  - Dispose of the waste material at an authorized site.[4]

## Frequently Asked Questions (FAQs)

Q1: What personal protective equipment (PPE) is required when handling **Tetrabutylammonium hydroxide 30-hydrate**?

A1: To ensure safety, the following PPE is mandatory:

- Eye/Face Protection: Tight-sealing safety goggles and a face shield.[2]

- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and chemical-resistant clothing to prevent skin exposure.[2]
- Respiratory Protection: Use a NIOSH-approved respirator with an appropriate cartridge if ventilation is inadequate or if dust is generated.

Q2: What are the primary hazards associated with **Tetrabutylammonium hydroxide 30-hydrate**?

A2: This compound is classified as corrosive. The primary hazards are severe skin burns and serious eye damage.[2][4][6] It may also cause respiratory irritation.[2]

Q3: How should I dispose of **Tetrabutylammonium hydroxide 30-hydrate** waste?

A3: Disposal must be in accordance with local, state, and federal regulations. The material should be disposed of at an approved waste disposal plant. Do not allow the product to enter drains or waterways.[5]

Q4: What should I do in case of inhalation?

A4: If inhaled, immediately move the person to fresh air and keep them comfortable for breathing. If they are not breathing, give artificial respiration. Call a physician or poison control center immediately.[3]

Q5: Is this compound stable?

A5: The product is chemically stable under standard ambient conditions (room temperature). However, it is hygroscopic and sensitive to carbon dioxide.

## Experimental Workflow and Handling Precautions

The following diagram illustrates the recommended workflow for handling **Tetrabutylammonium hydroxide 30-hydrate**, from receiving the material to its disposal.

Caption: Workflow for Safe Handling of **Tetrabutylammonium Hydroxide 30-Hydrate**.

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